

Comprehensive Physicochemical Profiling of 3-Chloro-6-cyclohexylpyridazine

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Compound of Interest

Compound Name: 3-Chloro-6-cyclohexylpyridazine

CAS No.: 105538-78-1

Cat. No.: B3375066

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Technical Guide for Medicinal Chemistry & Drug Development

Executive Summary: The Pyridazine Scaffold

3-Chloro-6-cyclohexylpyridazine (CAS: 105538-78-1) represents a critical building block in the synthesis of bioactive heterocyclic compounds. The pyridazine core serves as a bioisostere for phenyl or pyridine rings, offering unique hydrogen-bonding potential (via N-N lone pairs) and altered metabolic stability. The 3-chloro substituent acts as a versatile electrophilic handle for nucleophilic aromatic substitution (S_NAr) or metal-catalyzed cross-couplings, while the 6-cyclohexyl moiety introduces significant lipophilicity and steric bulk, often exploited to fill hydrophobic pockets in target proteins (e.g., COX/LOX inhibitors, GABA antagonists).

This guide provides a rigorous physicochemical characterization protocol, moving beyond simple identification to in-depth structural and thermodynamic profiling required for IND-enabling studies.

Molecular Identity & Structural Verification

Before physicochemical profiling, the structural integrity of the compound must be validated to ensure data accuracy.

Table 1: Chemical Identity

Property	Specification
IUPAC Name	3-Chloro-6-cyclohexylpyridazine
CAS Number	105538-78-1
Molecular Formula	C ₁₀ H ₁₃ ClN ₂
Molecular Weight	196.68 g/mol
SMILES	<chem>ClC1=NN=C(C2CCCCC2)C=C1</chem>

| Physical State | Crystalline Solid (White to Off-White) |

Spectroscopic Signatures

The following spectroscopic data points are theoretical baselines derived from validated pyridazine analogs (e.g., 3-chloro-6-methylpyridazine, 3-chloro-6-phenylpyridazine).

- ¹H-NMR (400 MHz, CDCl₃):
 - Aromatic Region: Two doublets characteristic of the pyridazine ring protons.
 - ~7.45 ppm (d, 1H, H-4)
 - ~7.30 ppm (d, 1H, H-5)
 - Aliphatic Region: Distinct cyclohexyl multiplets.
 - ~2.90 ppm (tt, 1H, methine CH attached to pyridazine ring).
 - ~1.20–2.00 ppm (m, 10H, remaining cyclohexyl protons).
- ¹³C-NMR (100 MHz, CDCl₃):

- Pyridazine Carbons: Three quaternary carbons (C-Cl, C-Cyclohexyl) and two methine carbons. Signals expected at

~165 (C-6), 155 (C-3), 128 (C-4), 125 (C-5).
- Mass Spectrometry (LC-MS/ESI):
 - Parent Ion: $[M+H]^+ = 197.08$ Da.
 - Isotope Pattern: Distinct 3:1 ratio for $[M] : [M+2]$ (197 : 199) confirms the presence of a single Chlorine atom.

Physicochemical Characterization Protocols

This section details the experimental workflows to determine the thermodynamic and solution-state properties of the compound.

Thermodynamic Analysis (Solid State)

Understanding the solid-state form is crucial for formulation and stability.

Protocol: Differential Scanning Calorimetry (DSC)

- Objective: Determine Melting Point (MP) and Polymorphic Purity.
- Method:
 - Weigh 2–4 mg of sample into a Tzero aluminum pan.
 - Equilibrate at 25°C.
 - Ramp 10°C/min to 200°C under N₂ purge (50 mL/min).
- Expected Result: A sharp endothermic peak corresponding to melting.
 - Predicted MP: 65°C – 85°C. (Note: The cyclohexyl group disrupts the planar π -stacking seen in phenyl analogs (MP ~117°C), likely lowering the melting point).

Protocol: Thermogravimetric Analysis (TGA)

- Objective: Assess thermal stability and volatile content (solvates).
- Method: Ramp 10°C/min from ambient to 350°C.
- Criteria: < 0.5% weight loss before MP indicates an anhydrous, non-solvated form.
Decomposition onset () is expected > 200°C.

Solution State Properties

The 6-cyclohexyl group drastically alters solubility compared to the parent pyridazine.

Table 2: Predicted Solution Properties

Property	Value (Predicted)	Context
LogP (Octanol/Water)	3.5 – 3.8	Highly Lipophilic. The cyclohexyl group adds ~3 log units vs. methyl.
Water Solubility	< 10 µg/mL	Poorly soluble; requires co-solvents (DMSO, PEG400) for bioassays.

| pKa (Conjugate Acid) | ~2.0 – 2.5 | Weakly basic. Protonation occurs at N-2. The electron-withdrawing Cl reduces basicity compared to pyridazine (pKa 2.3). |

Experimental Workflow: LogP Determination (Shake-Flask Method)

- Saturation: Dissolve compound in octanol-saturated water and water-saturated octanol.
- Equilibrium: Shake for 24 hours at 25°C.
- Analysis: Separate phases and quantify concentration via HPLC-UV (~270 nm).

- Calculation:

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Stability & Reactivity Profile

The 3-chloro position is the chemically active site. Stability studies must focus on hydrolysis and nucleophilic displacement.

Reactivity Logic

The pyridazine ring is electron-deficient (similar to pyridine but more pronounced due to two nitrogens).

- Nucleophilic Aromatic Substitution (SNAr): The Chloride at C-3 is activated. It is susceptible to displacement by strong nucleophiles (amines, thiols, alkoxides), especially under basic conditions or elevated temperatures.
- Hydrolysis: Under acidic conditions (e.g., 1N HCl, reflux), the chloro group may hydrolyze to form the pyridazinone derivative (3-hydroxy-6-cyclohexylpyridazine), though this is slow.

Forced Degradation Protocol

To validate stability for storage:

- Acid Stress: 0.1 N HCl, 60°C, 24h

Analyze for hydrolysis ($M+H = 179$).

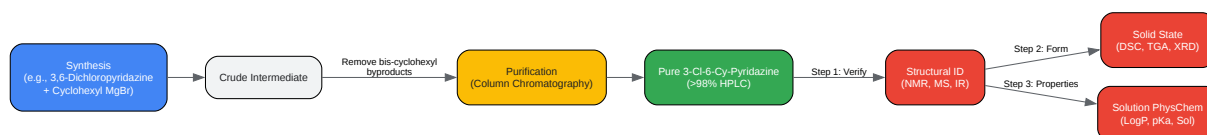
- Base Stress: 0.1 N NaOH, 60°C, 24h

Analyze for SNAr hydrolysis product.

- Oxidative Stress: 3% H₂O₂, RT, 24h

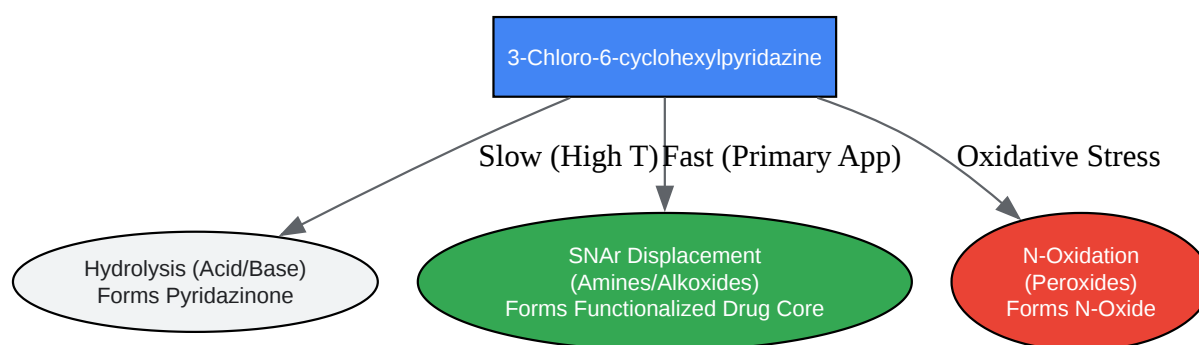
Analyze for N-oxide formation ($M+16$).

Visualization of Characterization Workflow



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Caption: Logical workflow for the isolation and sequential characterization of the target compound.



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Caption: Primary reactivity pathways for **3-Chloro-6-cyclohexylpyridazine** under stress or synthetic application.

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Sources

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